

An In-depth Technical Guide to the Americium Oxide Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium oxide

Cat. No.: B1262221

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the **americium oxide** (Am-O) phase diagram, a critical tool for understanding the behavior of americium-bearing materials in various applications, including advanced nuclear fuel cycles and radioisotope power systems. This document summarizes the key phases, their transition parameters, and the experimental methodologies used for their determination, with a focus on presenting clear, quantitative data and detailed protocols.

Introduction to the Americium-Oxide System

The binary system of americium and oxygen is characterized by several stable and metastable oxide phases, the most prominent being americium dioxide (AmO_2) and americium sesquioxide (Am_2O_3). The phase relationships are complex and highly dependent on temperature, oxygen partial pressure, and the O/Am ratio. Understanding this phase diagram is crucial for predicting material performance, ensuring safety, and developing new technologies involving americium. Recent studies, notably by Epifano et al. (2017), have significantly refined our understanding of the Am-O system through a combination of high-temperature X-ray diffraction (HT-XRD) experiments and CALPHAD (Calculation of Phase Diagrams) thermodynamic modeling.^{[1][2]}

Crystalline Phases and Structures

The americium-oxygen system is primarily composed of the following phases:

- **Americium Dioxide (AmO_2):** This is a black compound that adopts a face-centered cubic (fcc) fluorite crystal structure (space group Fm-3m).^[3] It is the most common oxide of americium.
- **Substoichiometric Americium Dioxide (AmO_{2-x}):** This phase also possesses the fluorite structure and exists over a range of oxygen deficiencies (x). The lattice parameter of AmO_{2-x} increases with increasing temperature and oxygen vacancy concentration.
- **Americium Sesquioxide (Am_2O_3):** This oxide exists in several polymorphic forms:
 - **A-type (hexagonal):** A-type Am_2O_3 is typically formed at higher temperatures.
 - **C-type (body-centered cubic):** C-type Am_2O_3 is another common polymorph.
- **Intermediate Phase ($\text{AmO}_{1.61+x}$):** A body-centered cubic (bcc) phase with a composition around $\text{AmO}_{1.61+x}$ has been identified at intermediate temperatures and oxygen potentials.^[1]

The stability and transition between these phases are dictated by the thermodynamic conditions.

Quantitative Phase Diagram Data

The following tables summarize the key quantitative data for the **americium oxide** phase diagram, primarily based on the work of Epifano et al. (2017) and other supporting studies.

Table 1: Crystallographic Data of Key **Americium Oxide** Phases

Phase	Crystal System	Space Group	Lattice Parameter (a) at RT (Å)
AmO_2	Cubic (Fluorite)	Fm-3m	5.376
A-type Am_2O_3	Hexagonal	P-3m1	a = 3.817, c = 5.971
C-type Am_2O_3	Cubic	Ia-3	11.03

Table 2: Phase Transition Temperatures and Conditions

Transition	Temperature (K)	Oxygen Partial Pressure (atm)	O/Am Ratio	Notes
$\text{AmO}_2 \rightarrow \text{AmO}_{2-x} + \text{O}_2$	> 1273	Varies (reducing conditions)	< 2.0	Onset of reduction depends on $p\text{O}_2$.
$\text{AmO}_{2-x} \leftrightarrow \text{AmO}_{1.61+x}$	$\sim 973 - 1373$	Varies	$\sim 1.61 - 1.70$	Transition occurs over a range of temperatures and compositions.
$\text{AmO}_{1.61+x} \leftrightarrow \text{A-type Am}_2\text{O}_3$	> 1173	Highly reducing conditions	~ 1.5	Exact transition temperature is dependent on $p\text{O}_2$.
$\text{C-type Am}_2\text{O}_3 \rightarrow \text{A-type Am}_2\text{O}_3$	$\sim 1073 - 1173$	-	1.5	Irreversible transition upon heating.

Note: The values presented are approximate and can vary based on specific experimental conditions. The phase diagram is a complex representation of equilibria, and these tables provide a simplified summary of the key transitions.

Experimental Protocols

The determination of the **americium oxide** phase diagram relies on sophisticated experimental techniques capable of handling radioactive materials at high temperatures and controlled atmospheres.

Synthesis of Americium Oxide Powders

4.1.1. Synthesis of Americium Dioxide (AmO_2) Powder via Oxalate Precipitation and Calcination

This is a common method for producing crystalline AmO_2 powder.

- **Dissolution:** Dissolve a known quantity of americium-containing material (e.g., americium nitrate solution) in nitric acid (e.g., 6 M HNO_3).^[4]
- **Precipitation:** Add an excess of oxalic acid solution (e.g., 0.5 M) to the americium nitrate solution to precipitate americium oxalate.
- **Washing and Filtration:** Filter the precipitate and wash it repeatedly with deionized water until the pH of the filtrate is neutral.
- **Drying:** Dry the americium oxalate precipitate in an oven at a low temperature (e.g., 353 K).
- **Calcination:** Calcine the dried americium oxalate powder in a furnace under an oxidizing atmosphere (e.g., air or oxygen). The temperature is gradually increased to around 1073-1273 K and held for several hours to ensure complete conversion to AmO_2 . The heating and cooling rates should be controlled to avoid cracking of the resulting powder.

4.1.2. Synthesis of Americium Sesquioxide (Am_2O_3) Powder

Am_2O_3 can be prepared by the reduction of AmO_2 .

- **Starting Material:** Begin with synthesized AmO_2 powder.
- **Reduction:** Heat the AmO_2 powder in a furnace under a reducing atmosphere (e.g., flowing Ar/H_2 mixture) at a temperature above 1073 K. The exact temperature and time will influence the resulting polymorph of Am_2O_3 .
- **Cooling:** Cool the sample to room temperature under the reducing atmosphere to prevent re-oxidation.

High-Temperature X-ray Diffraction (HT-XRD)

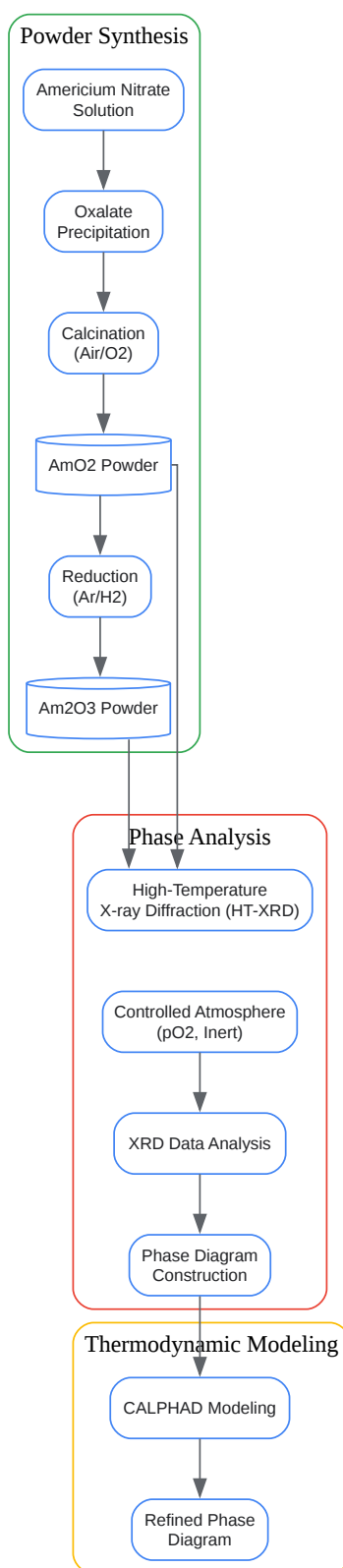
HT-XRD is the primary technique for in-situ investigation of phase transitions at elevated temperatures.

- **Sample Preparation:** A small amount of the synthesized **americium oxide** powder is placed in a sample holder made of a high-temperature resistant and inert material (e.g., tungsten or sapphire).

- **Experimental Setup:** The sample holder is mounted in a high-temperature furnace chamber integrated into an X-ray diffractometer. The chamber allows for precise control of the temperature and the atmosphere (e.g., inert gas, reducing gas, or controlled oxygen partial pressure).^[5] Beryllium or Kapton windows are typically used to allow the X-ray beam to pass through while maintaining the controlled atmosphere.
- **Data Collection:** XRD patterns are collected at various temperatures as the sample is heated and cooled. The heating and cooling rates are typically slow to ensure thermal equilibrium.
- **Data Analysis:** The collected XRD patterns are analyzed to identify the crystalline phases present at each temperature. Changes in the diffraction peaks (appearance, disappearance, or shifting) indicate phase transitions. Lattice parameters are refined from the diffraction data to study thermal expansion and changes in stoichiometry.

Diagrams and Visualizations

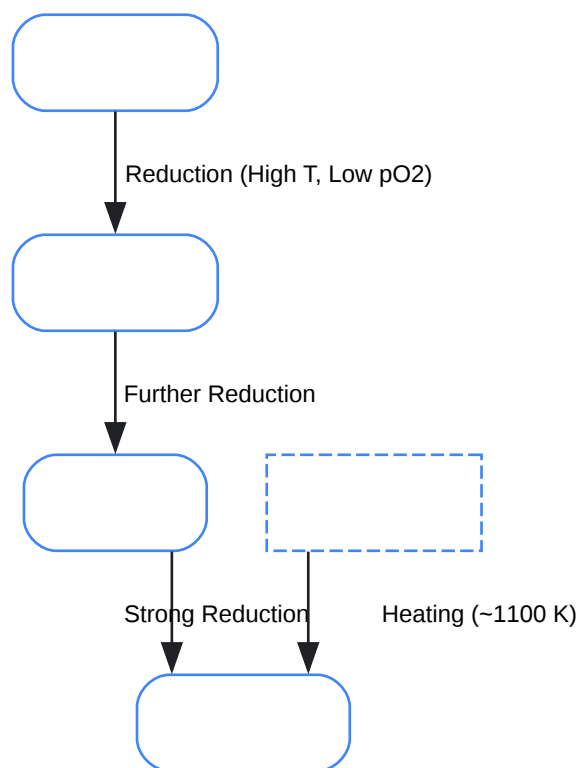
Experimental Workflow for Americium Oxide Phase Diagram Determination



[Click to download full resolution via product page](#)

Caption: Experimental and computational workflow for determining the **americium oxide** phase diagram.

Simplified Americium Oxide Phase Transitions



[Click to download full resolution via product page](#)

Caption: Simplified representation of the major phase transitions in the **americium oxide** system.

Conclusion

The **americium oxide** phase diagram is a complex but essential tool for the materials science of actinides. The combination of advanced experimental techniques like high-temperature XRD and computational methods such as CALPHAD has led to a more refined and accurate understanding of the phase relationships in the Am-O system. The data and protocols presented in this guide provide a foundation for researchers and engineers working with americium-based materials, enabling better design, safer handling, and improved performance in a variety of high-technology applications. Further research will continue to refine the details

of this intricate system, particularly in the regions of non-stoichiometry and at extreme temperatures and pressures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Synthesis and characterization of homogeneous (U,Am)O₂ and (U,Pu,Am)O₂ nanopowders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nvlpubs.nist.gov [nvlpubs.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Americium Oxide Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262221#americium-oxide-phase-diagram-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com